

An In-depth Technical Guide to Ethyl Tiglate (CAS 5837-78-5)

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Compound of Interest

Compound Name: Ethyl tiglate

Cat. No.: B033459

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **ethyl tiglate** (CAS 5837-78-5), a fatty acid ester with applications in the fragrance and flavor industries and potential for further scientific investigation. The document details its chemical and physical properties, synthesis, biological significance, and safety information, presenting quantitative data in structured tables and illustrating key processes with diagrams.

Chemical and Physical Properties

Ethyl tiglate, systematically named ethyl (2E)-2-methylbut-2-enoate, is an unsaturated ester characterized by a fruity, sweet aroma.^{[1][2]} It is a colorless to pale yellow liquid that is largely insoluble in water but soluble in organic solvents.^[3]

Table 1: General and Physical Properties of **Ethyl Tiglate**

Property	Value	Reference(s)
CAS Number	5837-78-5	
Molecular Formula	C ₇ H ₁₂ O ₂	
Molecular Weight	128.17 g/mol	[4]
Appearance	Colorless to pale yellow liquid	
Odor	Fruity, caramel, sweet, with earthy undertones	[3][5]
Boiling Point	154-156 °C	[5]
Density	0.923 g/mL at 25 °C	[5]
Refractive Index	n ₂₀ /D 1.435	[5]
Flash Point	44 °C	[5]
Water Solubility	Insoluble/Slightly soluble	[3][6]

Table 2: Spectroscopic Data for **Ethyl Tiglate**

Spectrum Type	Key Peaks/Shifts	Reference(s)
¹ H NMR (90 MHz, CDCl ₃)	δ (ppm): 1.29 (t, 3H), 1.83 (d, 3H), 1.85 (s, 3H), 4.22 (q, 2H), 6.88 (q, 1H)	[4]
¹³ C NMR (25.16 MHz, CDCl ₃)	δ (ppm): 12.01, 14.27, 14.35, 60.35, 128.96, 136.76, 168.09	[4]
Mass Spectrum (EI)	Major m/z fragments: 55, 83, 99, 113, 128	[2]
Infrared Spectrum	Major peaks corresponding to C=O (ester) and C=C bonds	[2]

Synthesis of Ethyl Tiglate

Ethyl tiglate is commonly synthesized via Fischer-Speier esterification. This method involves the acid-catalyzed reaction of tiglic acid with ethanol.^[7] An alternative, though less common, synthetic route involves the reaction of bromo methylethyl acetic acid ethyl ester with dimethylaniline.^[7]

This protocol is a generalized procedure based on standard Fischer esterification methods.^[8]^[9]^[10]

Materials:

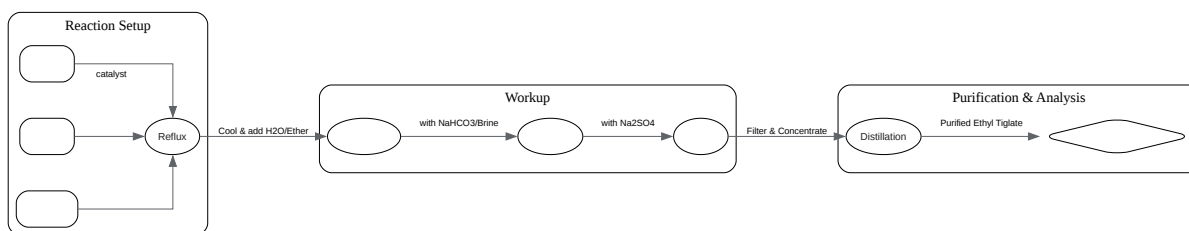
- Tiglic acid
- Anhydrous ethanol (excess)
- Concentrated sulfuric acid (catalyst)
- Diethyl ether
- 5% Sodium bicarbonate solution
- Saturated sodium chloride solution (brine)
- Anhydrous sodium sulfate

Procedure:

- In a round-bottom flask equipped with a reflux condenser, dissolve tiglic acid in an excess of anhydrous ethanol.
- Slowly add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.
- Heat the reaction mixture to reflux and maintain for several hours until the reaction is complete (monitoring by TLC is recommended).
- Cool the mixture to room temperature and transfer it to a separatory funnel containing water.
- Extract the aqueous layer with diethyl ether.

- Combine the organic extracts and wash sequentially with 5% sodium bicarbonate solution (to neutralize the acid catalyst) and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure to yield the crude **ethyl tiglate**.
- Purify the crude product by fractional distillation under reduced pressure.

Characterization: The purified **ethyl tiglate** should be characterized by ^1H NMR, ^{13}C NMR, IR spectroscopy, and mass spectrometry to confirm its identity and purity. The data should be consistent with the values presented in Table 2.



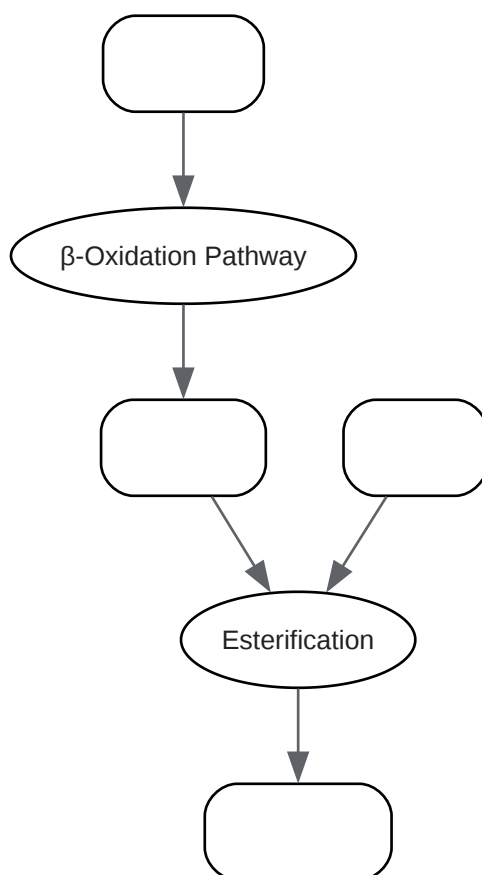
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A generalized workflow for the synthesis of **ethyl tiglate**.

Biological Significance and Applications

Ethyl tiglate is primarily utilized in the flavor and fragrance industries for its characteristic fruity and sweet aroma.[1] It is a component of some fruit essences and is used in the formulation of perfumes and flavorings.[2]

In the yeast *Saprochaete suaveolens*, **ethyl tiglate** is produced through the catabolism of the amino acid isoleucine.[11] This biotransformation proceeds via a β -oxidation pathway, which generates tiglyl-CoA as an intermediate that is subsequently esterified to **ethyl tiglate**. [11]

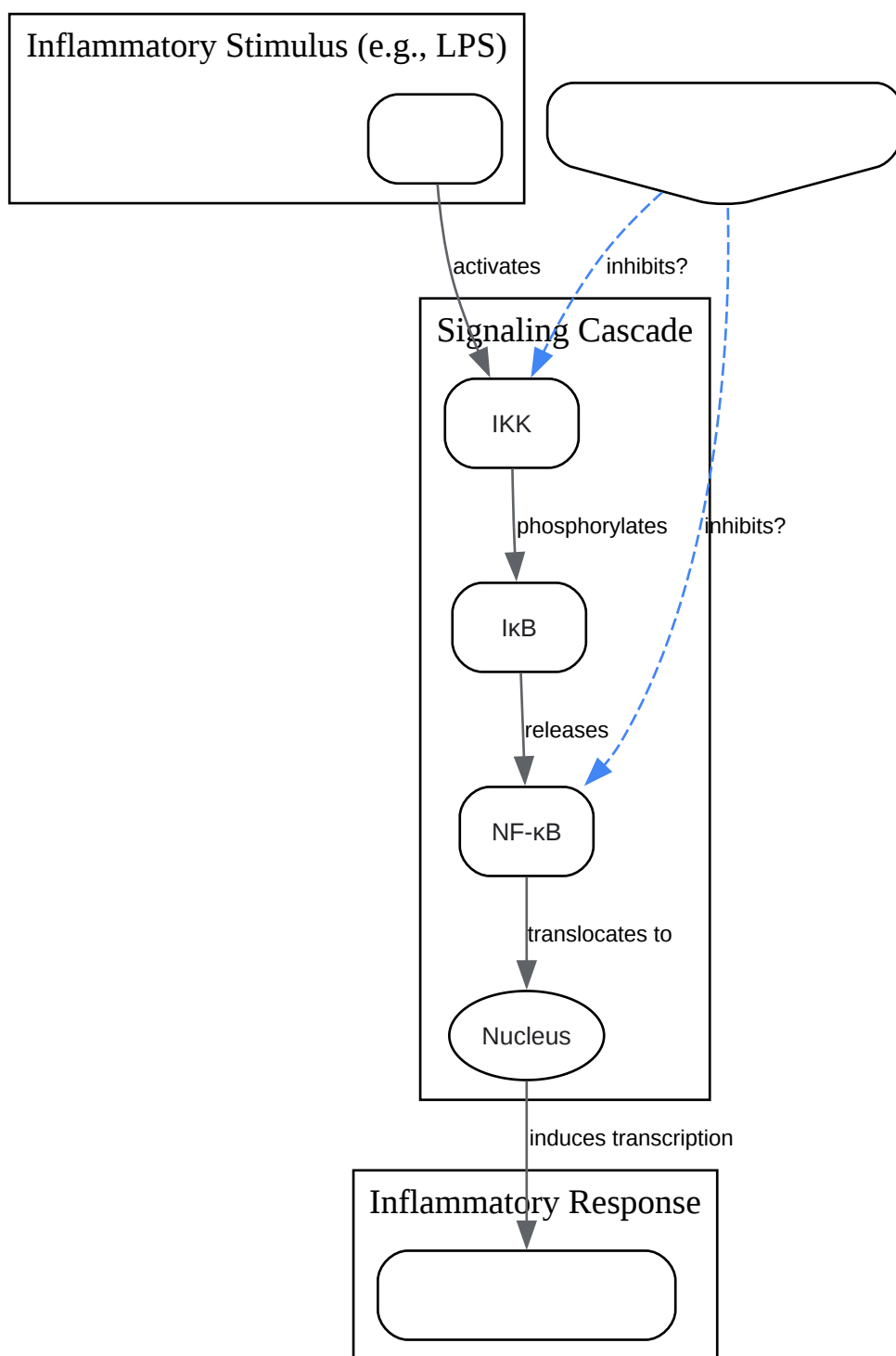


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Biosynthesis of **ethyl tiglate** in *Saprochaete suaveolens*.

While direct evidence for the anti-inflammatory activity of **ethyl tiglate** is limited, some reports suggest that extracts of plants containing various esters, such as *Pelargonium graveolens*, possess anti-inflammatory properties.[12][13] Furthermore, other fatty acid esters, like ethyl palmitate, have been shown to exert anti-inflammatory effects by modulating the NF- κ B signaling pathway.[14] The NF- κ B pathway is a key regulator of the inflammatory response, and its inhibition can lead to a reduction in the production of pro-inflammatory cytokines. Another relevant pathway is the Nrf2 signaling pathway, which is involved in the cellular response to oxidative stress and has crosstalk with inflammatory pathways.[6][15]

Based on these related compounds, a hypothetical mechanism for the anti-inflammatory action of **ethyl tiglate** could involve the inhibition of the NF- κ B pathway and/or the activation of the Nrf2 pathway. Further research is required to validate this hypothesis.



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A hypothetical anti-inflammatory mechanism for **ethyl tiglate**.

Ethyl tiglate serves as a precursor in the synthesis of other organic molecules. Notably, it is used in the synthesis of grandisol and fraganol, which are natural products with applications in the fragrance industry.^{[3][4]}

Safety and Handling

Ethyl tiglate is a flammable liquid and should be handled with appropriate safety precautions.^[1]

Table 3: Safety and Handling Information for **Ethyl Tiglate**

Precaution	Recommendation	Reference(s)
Storage	Store in a tightly closed container in a cool, dry, well-ventilated area away from ignition sources.	^[1]
Handling	Use in a well-ventilated area or under a fume hood. Wear protective gloves and safety goggles.	^[1]
Spill Response	Absorb spills with an inert material and dispose of in accordance with local regulations.	^[1]

For comprehensive safety information, refer to the Material Safety Data Sheet (MSDS) provided by the supplier.

Conclusion

Ethyl tiglate is a well-characterized ester with established applications in the flavor and fragrance industries. Its synthesis is straightforward, and its chemical and physical properties are well-documented. While its biological activities are not extensively studied, its metabolic

pathway in yeast is understood, and there is speculative potential for anti-inflammatory effects based on related compounds. This technical guide provides a solid foundation for researchers and drug development professionals interested in exploring the properties and potential applications of **ethyl tiglate**. Further investigation into its pharmacological properties is warranted to fully elucidate its therapeutic potential.

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